Essential Safety and Handling Protocols for GNE-293

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Compound of Interest

Compound Name:	*GNE-293*
Cat. No.:	*B15543027*

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This guide provides crucial safety and logistical information for the handling and disposal of **GNE-293**, a potent and selective PI3Kδ inhibitor. The following procedures are designed to ensure the safety of researchers and maintain the integrity of experiments. Given that **GNE-293** is a potent small molecule inhibitor intended for research use only, it should be handled with caution in a laboratory setting.[1][2]

Hazard Identification and Risk Assessment

While a comprehensive Safety Data Sheet (SDS) for **GNE-293** is not readily available, its classification as a potent PI3Kδ inhibitor warrants careful handling.[1][3][4] Precautionary measures are based on its pharmacological activity and the potential hazards associated with similar chemical compounds. A thorough risk assessment should be conducted before beginning any work with **GNE-293**.

Personal Protective Equipment (PPE)

The appropriate PPE is essential to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **GNE-293**.

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PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Double gloving is recommended. Change gloves immediately if contaminated. Must be disposable and powder-free.[5]
Body Protection	Laboratory Coat/Gown	A long-sleeved, seamless gown is required to protect the body.[5] Ensure it is fully buttoned.
Eye and Face Protection	Safety Goggles/Face Shield	Use safety goggles with side shields to protect from splashes.[5][6] A face shield offers additional protection.[5]
Respiratory Protection	N95 Respirator/Face Mask	Recommended when handling the powdered form of GNE-293 to avoid inhalation.[5]
Head and Foot Protection	Hair and Shoe Covers	Use to prevent contamination of the compound and the work area.[7]

Handling and Storage Procedures

Proper handling and storage are critical to maintain the stability of **GNE-293** and prevent accidental exposure.

Receiving and Unpacking:

- Inspect the package for any signs of damage or leakage upon arrival.
- Wear appropriate PPE, including gloves and a lab coat, during unpacking.
- If the compound is not in a plastic container, consider wearing a respirator in case of spills or breaks during shipping.[5]

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Storage:

- Short-term: Store at 0 - 4°C for days to weeks.[2]
- Long-term: Store at -20°C for months to years.[2]
- Keep the compound in a dry, dark place.[2]

Weighing and Reconstitution:

- Handle the solid form of **GNE-293** in a chemical fume hood or a ventilated enclosure to minimize inhalation risk.
- Use dedicated spatulas and weighing boats.
- When preparing stock solutions, add the solvent slowly to the compound to avoid splashing.

Disposal Plan

All materials contaminated with **GNE-293** must be disposed of as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Contaminated gloves, gowns, shoe covers, weighing paper, etc.
Liquid Waste	Unused solutions of GNE-293, contaminated solvents.
Sharps	Contaminated pipette tips, needles.

Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow for Handling GNE-293

The following diagram outlines the standard workflow for handling **GNE-293** from receipt to disposal, emphasizing safety at each step.

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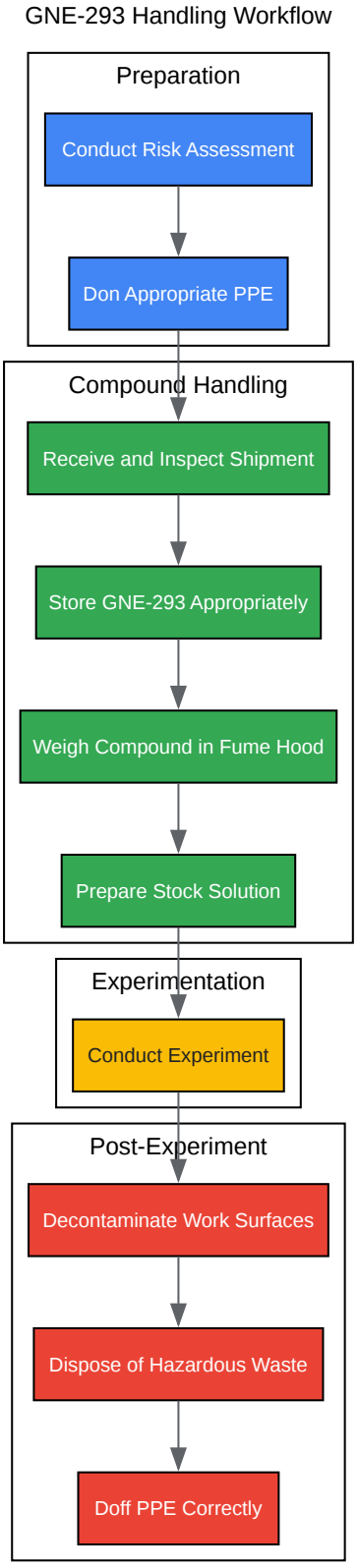

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Caption: Workflow for safe handling of **GNE-293**.

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